

An In-depth Technical Guide to Boc-Gly-ONp: Chemical Properties and Structure

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Compound of Interest

Compound Name: Boc-Gly-ONp

Cat. No.: B558417

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical properties, structure, and applications of N-(tert-Butoxycarbonyl)glycine p-nitrophenyl ester (**Boc-Gly-ONp**), a key reagent in peptide synthesis.

Chemical Properties and Structure

Boc-Gly-ONp is a derivative of the amino acid glycine, where the amino group is protected by a tert-butoxycarbonyl (Boc) group, and the carboxylic acid is activated as a p-nitrophenyl (ONp) ester.^{[1][2]} This dual functionality makes it a valuable building block in the synthesis of peptides.^[3]

Structure:

- IUPAC Name: (4-nitrophenyl) 2-[(2-methylpropan-2-yl)oxycarbonylamino]acetate^{[1][4]}
- Synonyms: Boc-glycine 4-nitrophenyl ester, Boc-Gly-p-nitrophenyl ester, N-t-Butyloxycarbonylglycine p-nitrophenyl ester^[1]
- CAS Number: 3655-05-8^[2]
- Molecular Formula: C₁₃H₁₆N₂O₆^[2]
- SMILES: CC(C)(C)OC(=O)NCC(=O)OC1=CC=C(C=C1)--INVALID-LINK--[O-]^[1]

- InChI: InChI=1S/C13H16N2O6/c1-13(2,3)21-12(17)14-8-11(16)20-10-6-4-9(5-7-10)15(18)19/h4-7H,8H2,1-3H3,(H,14,17)[1]

Physicochemical Properties:

The following table summarizes the key physicochemical properties of **Boc-Gly-ONp**.

Property	Value	Reference(s)
Molecular Weight	296.28 g/mol	[2]
Appearance	Brown powder	[3]
Melting Point	56-66 °C	[3]
Storage Temperature	0-8°C	[3]

Solubility:

Specific quantitative solubility data for **Boc-Gly-ONp** in a range of organic solvents is not extensively published. However, based on the solubility of the closely related compound Boc-Glycine, a qualitative solubility profile can be inferred. The presence of the nonpolar Boc group and the aromatic p-nitrophenyl group suggests good solubility in moderately polar to nonpolar organic solvents.

Solvent	Expected Qualitative Solubility
Dichloromethane (DCM)	Soluble
Ethyl Acetate (EtOAc)	Soluble
Tetrahydrofuran (THF)	Soluble
Methanol (MeOH)	Soluble
Ethanol (EtOH)	Soluble
Water	Insoluble

Spectroscopic Data

Detailed spectroscopic data for **Boc-Gly-ONp** is not readily available in public databases. The following tables provide expected characteristic peaks for FT-IR and chemical shifts for ^1H and ^{13}C NMR based on the analysis of its functional groups and data from similar compounds.

FT-IR Spectroscopy (Expected Peaks):

Wavenumber (cm^{-1})	Intensity	Assignment
3400-3200	Medium	N-H stretch (urethane)
3000-2850	Medium	C-H stretch (aliphatic)
~1760	Strong	C=O stretch (p-nitrophenyl ester)
~1715	Strong	C=O stretch (Boc carbamate)
~1520	Strong	N-O asymmetric stretch (nitro group)
~1345	Strong	N-O symmetric stretch (nitro group)
1250-1200	Strong	C-O stretch (ester)
1170-1150	Strong	C-O stretch (carbamate)

^1H NMR Spectroscopy (Expected Chemical Shifts):

Chemical Shift (δ , ppm)	Multiplicity	Assignment
~8.3	Doublet	Aromatic protons ortho to NO_2
~7.4	Doublet	Aromatic protons meta to NO_2
~5.5	Broad Singlet	N-H (carbamate)
~4.2	Doublet	$-\text{CH}_2-$ (glycine backbone)
~1.5	Singlet	$-\text{C}(\text{CH}_3)_3$ (Boc group)

^{13}C NMR Spectroscopy (Expected Chemical Shifts):

Chemical Shift (δ , ppm)	Assignment
~168	C=O (ester)
~156	C=O (carbamate)
~155	Aromatic C-O
~145	Aromatic C-NO ₂
~125	Aromatic C-H
~122	Aromatic C-H
~80	-C(CH ₃) ₃ (Boc group)
~43	-CH ₂ - (glycine backbone)
~28	-C(CH ₃) ₃ (Boc group)

Experimental Protocols

Boc-Gly-ONp is primarily used as an activated glycine building block for peptide synthesis in solution-phase. The p-nitrophenyl ester is a good leaving group, facilitating nucleophilic attack by the amino group of another amino acid or peptide.

Detailed Methodology for Dipeptide Synthesis: Boc-Gly-Ala-OMe

This protocol describes a representative procedure for the synthesis of the dipeptide Boc-Gly-Ala-OMe using **Boc-Gly-ONp** and L-Alanine methyl ester hydrochloride.

Materials:

- **Boc-Gly-ONp**
- L-Alanine methyl ester hydrochloride (H-Ala-OMe·HCl)
- N,N-Diisopropylethylamine (DIPEA)
- Dichloromethane (DCM)

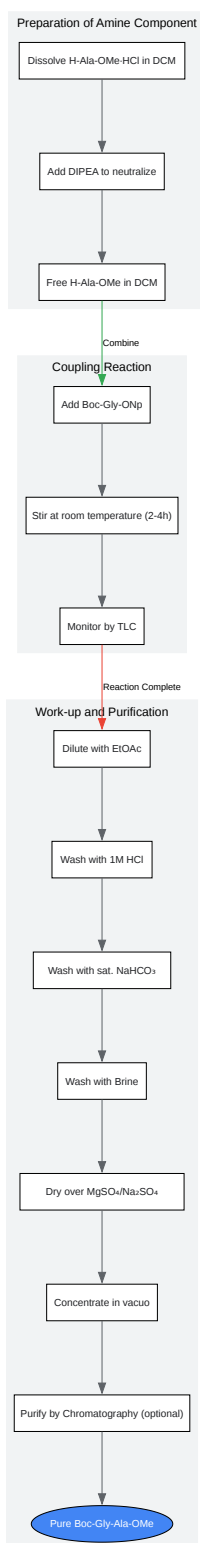
- Ethyl acetate (EtOAc)
- 1 M Hydrochloric acid (HCl)
- Saturated sodium bicarbonate solution (NaHCO₃)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)
- Thin Layer Chromatography (TLC) plates (silica gel)
- Rotary evaporator
- Standard laboratory glassware

Procedure:

- Preparation of the Amine Component: Dissolve L-Alanine methyl ester hydrochloride (1.0 equivalent) in DCM. Add DIPEA (1.1 equivalents) to neutralize the hydrochloride salt and stir the solution at room temperature for 15 minutes.
- Coupling Reaction: To the solution of the free L-Alanine methyl ester, add **Boc-Gly-ONp** (1.05 equivalents).
- Reaction Monitoring: Stir the reaction mixture at room temperature. The progress of the reaction can be monitored by TLC, observing the disappearance of the starting materials and the appearance of the product spot. The reaction is typically complete within 2-4 hours.
- Work-up:
 - Once the reaction is complete, dilute the mixture with EtOAc.
 - Transfer the solution to a separatory funnel and wash sequentially with 1 M HCl (2 x), saturated NaHCO₃ solution (2 x), and brine (1 x).
 - Dry the organic layer over anhydrous MgSO₄ or Na₂SO₄.

- Isolation and Purification:
 - Filter the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to obtain the crude product.
 - The crude dipeptide can be further purified by flash column chromatography on silica gel if necessary.

Experimental Workflow Diagram:



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Caption: Workflow for the solution-phase synthesis of a dipeptide using **Boc-Gly-ONp**.

Safety and Handling

While a specific Material Safety Data Sheet (MSDS) for **Boc-Gly-ONp** is not readily available, the safety precautions for similar Boc-protected amino acids and p-nitrophenyl esters should be followed.

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety glasses or goggles, a laboratory coat, and chemical-resistant gloves.
- Handling: Avoid inhalation of dust. Handle in a well-ventilated area, preferably in a fume hood. Avoid contact with skin and eyes. Wash hands thoroughly after handling.
- Storage: Store in a cool, dry place, away from incompatible materials such as strong oxidizing agents. Keep the container tightly sealed.[3]
- First Aid:
 - In case of eye contact: Immediately flush with plenty of water for at least 15 minutes.
 - In case of skin contact: Wash off with soap and plenty of water.
 - If inhaled: Move to fresh air.
 - If swallowed: Rinse mouth with water. Do not induce vomiting.
 - In all cases of exposure, seek medical attention if symptoms persist.
- Disposal: Dispose of in accordance with local, state, and federal regulations.

This technical guide provides a summary of the available information on **Boc-Gly-ONp**. For critical applications, it is recommended to obtain a certificate of analysis and a specific safety data sheet from the supplier.

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